

A Technical Guide to the Spectroscopic Characterization of L-Tryptophanol Oxalate

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Compound of Interest

Compound Name: (R)-2-Amino-3-(1H-indol-3-yl)-
propan-1-ol oxalate

CAS No.: 58889-66-0

Cat. No.: B1301951

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Abstract

This technical guide provides a comprehensive overview of the expected spectroscopic signature of L-Tryptophanol oxalate, a salt formed from the amino alcohol L-Tryptophanol and oxalic acid. In the absence of readily available, published experimental spectra for this specific salt, this document serves as a predictive guide for researchers, scientists, and drug development professionals. By synthesizing data from its constituent components—L-Tryptophanol and the oxalate dianion—and applying fundamental principles of spectroscopic analysis, we present the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide explains the causal relationships behind the predicted spectral features, offers detailed experimental protocols for data acquisition, and provides visual aids to facilitate understanding. Our objective is to equip researchers with a robust framework for the identification and characterization of L-Tryptophanol oxalate, ensuring scientific integrity and fostering further investigation.

Introduction

L-Tryptophanol is a chiral amino alcohol derived from the essential amino acid L-Tryptophan. Its structure, featuring a primary amine, a primary alcohol, and an indole functional group, makes it a valuable building block in synthetic organic chemistry and pharmaceutical development. The formation of salts, such as the oxalate salt, is a common strategy to improve the handling, stability, and solubility of amine-containing compounds. L-Tryptophanol oxalate is formed through an acid-base reaction between the basic amino group of L-Tryptophanol and the two acidic protons of oxalic acid.

The precise characterization of such salts is paramount for quality control, regulatory approval, and ensuring the reproducibility of scientific research. Spectroscopic techniques, including NMR, IR, and MS, are indispensable tools for elucidating the molecular structure and confirming the identity of chemical compounds. This guide will delve into the predicted spectroscopic data for L-Tryptophanol oxalate, providing a detailed interpretation of the expected spectra.

Predicted Spectroscopic Data and Interpretation

The following sections detail the anticipated spectroscopic data for L-Tryptophanol oxalate. These predictions are based on the known spectral properties of L-Tryptophan, L-Tryptophanol, the oxalate anion, and the well-established effects of protonation and salt formation on spectroscopic signatures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for probing the chemical environment of atomic nuclei. For L-Tryptophanol oxalate, we will focus on ^1H (proton) and ^{13}C (carbon-13) NMR. The formation of the oxalate salt involves the protonation of the primary amine of L-Tryptophanol and the deprotonation of both carboxylic acid groups of oxalic acid. This will lead to characteristic shifts in the NMR spectra compared to the free base and free acid.

The protonation of the amine group in L-Tryptophanol to form an ammonium cation ($-\text{NH}_3^+$) is expected to cause a significant downfield shift of the adjacent protons due to the electron-withdrawing effect of the positive charge. The protons of the oxalate anion are not directly observed in ^1H NMR as they are acidic and exchange with deuterated solvents.

Proton Assignment	Predicted Chemical Shift (δ , ppm) in D ₂ O	Predicted Multiplicity	Notes
Indole N-H	~10.5 - 11.5	Singlet (broad)	May be broad and exchangeable with D ₂ O.
Aromatic protons (indole ring)	~7.0 - 7.8	Multiplets	Complex splitting pattern characteristic of the indole ring.
CH (alpha to NH ₃ ⁺)	~3.5 - 4.0	Multiplet	Expected to be shifted downfield compared to L-Tryptophanol free base due to protonation of the amine.
CH ₂ (beta to NH ₃ ⁺)	~3.0 - 3.5	Multiplet	Also influenced by the adjacent chiral center and the indole ring.
CH ₂ (adjacent to OH)	~3.8 - 4.2	Multiplet	May show complex splitting due to diastereotopicity.
NH ₃ ⁺	Variable, broad	Singlet (broad)	Often broad and may not be observed in protic solvents due to exchange.
OH	Variable, broad	Singlet (broad)	Will exchange with D ₂ O and typically not observed.

Note: Chemical shifts are predictions and may vary based on solvent and concentration.

The ¹³C NMR spectrum will reflect the carbon skeleton of both the L-Tryptophanol cation and the oxalate anion.

Carbon Assignment	Predicted Chemical Shift (δ , ppm) in D ₂ O	Notes
Indole carbons	~110 - 140	Multiple signals corresponding to the indole ring system.
CH (alpha to NH ₃ ⁺)	~55 - 60	
CH ₂ (beta to NH ₃ ⁺)	~25 - 30	
CH ₂ (adjacent to OH)	~60 - 65	
Oxalate C=O	~165 - 175	A single peak is expected for the two equivalent carboxylate carbons. This is a key indicator of the presence of the oxalate counter-ion. [1]

Note: Chemical shifts are predictions and may vary based on solvent and concentration.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy probes the vibrational modes of molecules. The spectrum of L-Tryptophanol oxalate is expected to show characteristic absorption bands for the ammonium group, the hydroxyl group, the indole ring, and the carboxylate anion.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity	Notes
O-H stretch (alcohol)	3200 - 3500	Broad, Medium	Characteristic of the hydroxyl group.
N-H stretch (indole)	~3400	Medium	
N-H stretch (ammonium, -NH ₃ ⁺)	2800 - 3200	Broad, Strong	A very broad and strong absorption is a hallmark of an ammonium salt.[2]
C-H stretch (aromatic and aliphatic)	2850 - 3100	Medium-Weak	
C=O asymmetric stretch (oxalate)	1550 - 1650	Strong	A strong absorption in this region is characteristic of the carboxylate anion.[3][4][5]
C=O symmetric stretch (oxalate)	1300 - 1420	Strong	The presence of both symmetric and asymmetric stretches confirms the carboxylate.[3][4]
C-N stretch	1000 - 1250	Medium	
C-O stretch (alcohol)	1000 - 1260	Medium-Strong	

The most significant changes from the spectra of the starting materials will be the disappearance of the broad carboxylic acid O-H stretch from oxalic acid (typically 2500-3300 cm⁻¹) and the appearance of the strong, broad ammonium N-H stretches and the two strong carboxylate C=O stretches.[6][7]

Mass Spectrometry (MS)

Electrospray ionization (ESI) is a soft ionization technique suitable for the analysis of salts. In positive ion mode, the spectrum is expected to be dominated by the protonated L-Tryptophanol cation. In negative ion mode, the oxalate dianion or its singly charged adducts may be observed.

Ion	Predicted m/z (Positive Mode)	Notes
[L-Tryptophanol + H] ⁺	191.12	This would be the molecular ion of the L-Tryptophanol free base, which is the cationic part of the salt.
Fragments of [L-Tryptophanol + H] ⁺	Various	Common fragmentation pathways for amino alcohols include loss of water (-18) and cleavage of the C-C bond alpha to the nitrogen. [8]

Ion	Predicted m/z (Negative Mode)	Notes
[Oxalate - H] ⁻	89.00	The singly charged oxalate anion.
[Oxalate] ²⁻	44.00	The doubly charged oxalate anion, though less commonly observed.

It is also possible, though less likely with standard ESI conditions, to observe non-covalent adducts of the L-Tryptophanol cation and the oxalate anion in the gas phase.[\[9\]](#)

Experimental Protocols

The following are detailed, step-by-step methodologies for the spectroscopic analysis of L-Tryptophanol oxalate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of L-Tryptophanol oxalate.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., D_2O , DMSO-d_6) in a clean, dry NMR tube.
 - Ensure the sample is fully dissolved. Gentle vortexing may be required.
- ^1H NMR Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Tune and shim the probe to optimize the magnetic field homogeneity.
 - Acquire the ^1H NMR spectrum using a standard single-pulse experiment.
 - Set the spectral width to cover the expected range of proton resonances (typically 0-12 ppm).
 - Average a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence.
 - Set the spectral width to encompass the expected range for carbon resonances (typically 0-200 ppm).
 - A larger number of scans will be necessary compared to ^1H NMR due to the lower natural abundance of ^{13}C (e.g., 1024 scans or more).

- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase the spectra and perform baseline correction.
 - Reference the spectra using the residual solvent peak or an internal standard (e.g., TMS or DSS).
 - Integrate the peaks in the ^1H spectrum to determine proton ratios.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To obtain a high-quality infrared spectrum of the solid sample.

Methodology (Attenuated Total Reflectance - ATR):

- Instrument Preparation:
 - Ensure the ATR crystal (typically diamond) is clean. Clean with a suitable solvent (e.g., isopropanol) and a soft, lint-free tissue if necessary.
- Background Spectrum:
 - Record a background spectrum of the empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Sample Analysis:
 - Place a small amount of the solid L-Tryptophanol oxalate sample directly onto the ATR crystal.
 - Apply pressure using the built-in press to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Record the infrared spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.

- Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing:
 - Perform an ATR correction if necessary.
 - Label the significant peaks with their wavenumbers.

Electrospray Ionization Mass Spectrometry (ESI-MS)

Objective: To determine the mass-to-charge ratio of the constituent ions.

Methodology:

- Sample Preparation:
 - Prepare a dilute solution of L-Tryptophanol oxalate (approximately 1-10 µg/mL) in a suitable volatile solvent system (e.g., 50:50 acetonitrile:water with 0.1% formic acid for positive mode, or with a small amount of ammonium hydroxide for negative mode).
- Instrument Setup:
 - Calibrate the mass spectrometer using a standard calibration solution.
 - Set the ESI source parameters (e.g., capillary voltage, gas flow, temperature) to optimal values for the analyte.
- Data Acquisition (Positive Ion Mode):
 - Introduce the sample solution into the mass spectrometer via direct infusion or through a liquid chromatography system.
 - Acquire the mass spectrum over a suitable m/z range (e.g., 50-500) to observe the [L-Tryptophanol + H]⁺ ion.
- Data Acquisition (Negative Ion Mode):
 - Switch the instrument to negative ion mode.

- Infuse the sample and acquire the mass spectrum over a suitable m/z range to observe the oxalate-related ions.
- Data Analysis:
 - Identify the molecular ions and any significant fragment ions.
 - Compare the observed m/z values with the theoretical values.

Visualizations

Chemical Structure

Caption: Chemical structure of L-Tryptophanol oxalate.

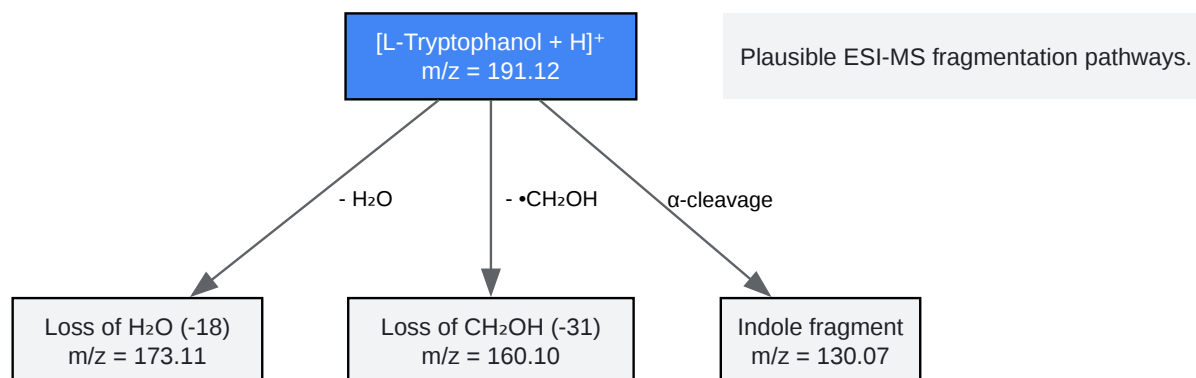
Spectroscopic Analysis Workflow



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Caption: General workflow for spectroscopic analysis.

Plausible ESI-MS Fragmentation of L-Tryptophanol Cation



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Caption: Plausible ESI-MS fragmentation pathways.

Conclusion

This technical guide provides a predictive yet scientifically grounded framework for the spectroscopic characterization of L-Tryptophanol oxalate. By understanding the expected NMR, IR, and MS data, researchers can more confidently identify and characterize this salt. The detailed experimental protocols offer a practical starting point for acquiring high-quality data. It is our hope that this guide will serve as a valuable resource for scientists in academia and industry, facilitating their research and development endeavors involving L-Tryptophanol and its derivatives.

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